

Pyrimorph's Performance Against Mandipropamid-Resistant Phytophthora: A Comparative Guide

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Compound of Interest

Compound Name: **Pyrimorph**

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This guide provides an objective comparison of the fungicidal performance of **pyrimorph** and mandipropamid against Phytophthora species, with a special focus on strains exhibiting resistance to mandipropamid. The information presented is supported by experimental data to aid in research and development efforts targeting oomycete pathogens.

Executive Summary

Pyrimorph and mandipropamid are both carboxylic acid amide (CAA) fungicides that effectively control Phytophthora species by targeting the same enzyme: cellulose synthase 3 (CesA3).^[1] This shared mode of action, however, gives rise to a significant challenge: cross-resistance. Laboratory studies have demonstrated that Phytophthora isolates with induced resistance to **pyrimorph** also exhibit a high level of resistance to mandipropamid.^[1] This indicates that **pyrimorph** is unlikely to be an effective control measure for Phytophthora populations that have already developed resistance to mandipropamid in the field. While monitoring of field populations of Phytophthora infestans has shown a low frequency of mandipropamid resistance, the potential for cross-resistance remains a critical consideration for disease management strategies.^[2]

Quantitative Performance Data

The following table summarizes the in vitro efficacy (EC50 values) of **pyrimorph** and mandipropamid against **pyrimorph**-sensitive parental isolates and laboratory-generated **pyrimorph**-resistant mutants of *Phytophthora capsici*. The data clearly illustrates the cross-resistance phenomenon.

Isolate Type	Fungicide	Mean EC50 (µg/mL)	Resistance Factor (RF)
Pyrimorph-Sensitive (Parental)	Pyrimorph	1.43	-
Mandipropamid		0.12	-
Pyrimorph-Resistant (Mutant)	Pyrimorph	79.91	56.0
Mandipropamid		10.15	84.6

Data sourced from Pang et al. (2013).[\[1\]](#)

Experimental Protocols

The data presented above was generated using a mycelial growth inhibition assay. Below is a detailed protocol for this key experiment.

Mycelial Growth Inhibition Assay

This protocol is adapted from the methodology described by Pang et al. (2013).[\[1\]](#)

1. Preparation of Fungicide Stock Solutions:

- Dissolve technical-grade **pyrimorph** and mandipropamid in dimethyl sulfoxide (DMSO) to create stock solutions of 10 mg/mL.
- Serially dilute the stock solutions with sterile distilled water to obtain a range of desired concentrations.

2. Media Preparation:

- Prepare a suitable culture medium for *Phytophthora*, such as V8 juice agar or cornmeal agar.

- Autoclave the medium and allow it to cool to approximately 50-55°C.
- Add the appropriate volume of fungicide dilutions to the molten agar to achieve the final desired concentrations. The final concentration of DMSO in the medium should not exceed 1% (v/v), a level that does not affect fungal growth.
- Pour the fungicide-amended agar into sterile Petri dishes (90 mm diameter). A non-amended control plate containing only DMSO (at the same final concentration) should also be prepared.

3. Inoculation:

- From the leading edge of an actively growing Phytophthora culture (typically 3-5 days old), cut mycelial plugs (5 mm diameter) using a sterile cork borer.
- Place one mycelial plug at the center of each fungicide-amended and control Petri dish.

4. Incubation:

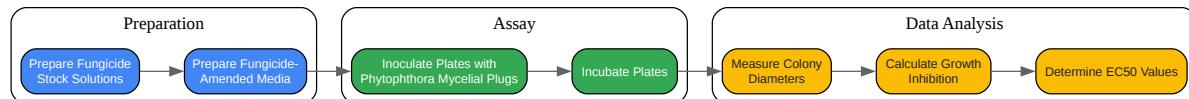
- Incubate the plates in the dark at 25°C.

5. Data Collection and Analysis:

- Measure the colony diameter (in two perpendicular directions) of each plate daily until the mycelial growth in the control plate reaches the edge of the dish.
- Calculate the percentage of mycelial growth inhibition for each fungicide concentration relative to the control.
- Determine the EC50 value (the effective concentration that inhibits 50% of mycelial growth) for each fungicide and isolate by using probit analysis or by regressing the inhibition percentage against the log of the fungicide concentration.
- The Resistance Factor (RF) is calculated by dividing the EC50 of the resistant mutant by the EC50 of the sensitive parental isolate.

Visualizing Experimental and Molecular Interactions Experimental Workflow

The following diagram illustrates the workflow for assessing fungicide resistance in *Phytophthora* using the mycelial growth inhibition assay.

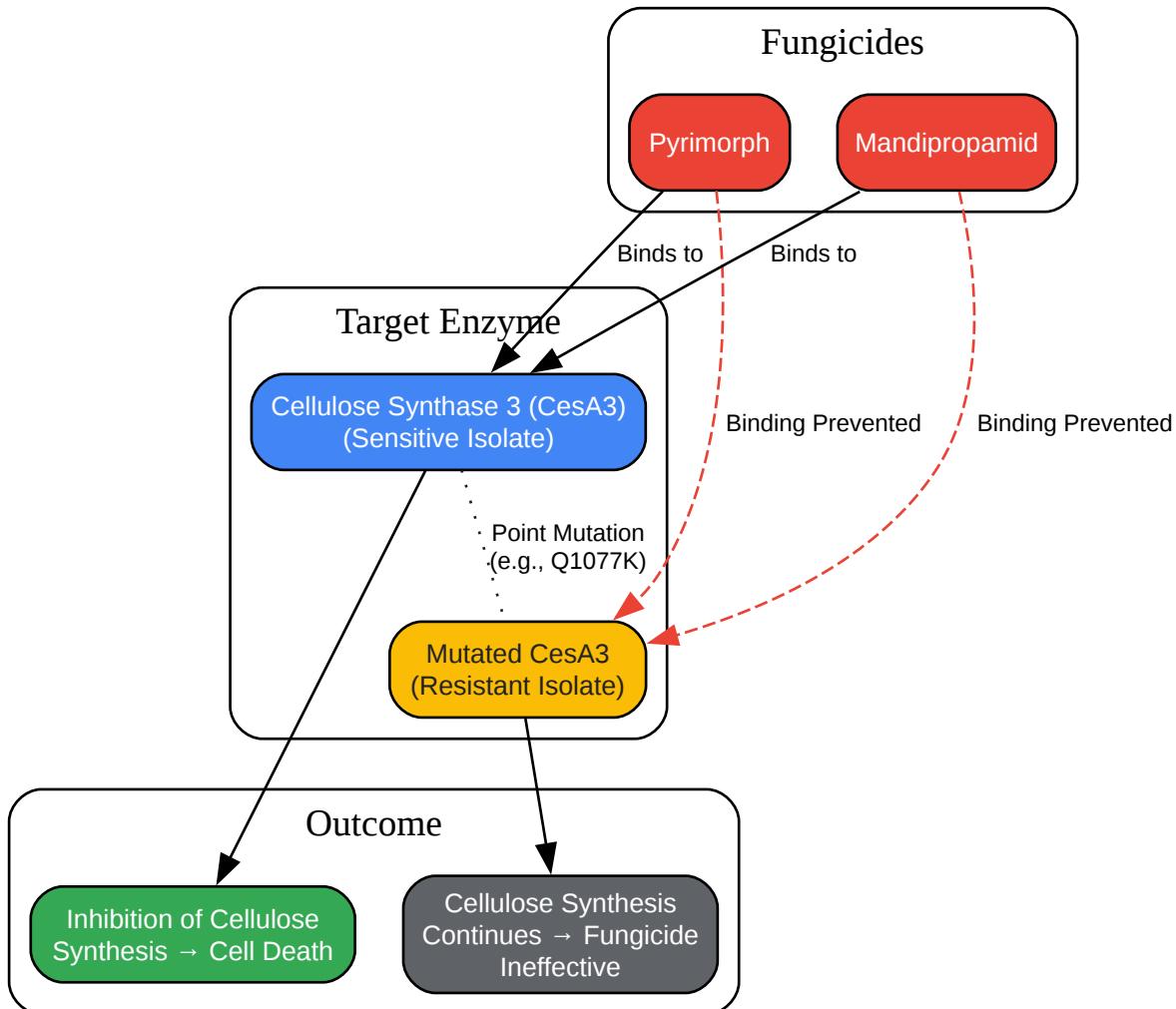


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Caption: Experimental workflow for fungicide resistance testing.

Mechanism of Action and Resistance Pathway

This diagram illustrates the molecular interaction of **pyrimorph** and **mandipropamid** with their target, CesA3, and the mechanism of resistance.



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Caption: Mechanism of action and resistance for **pyrimorph** and mandipropamid.

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References

- 1. Resistance to the Novel Fungicide Pyrimorph in *Phytophthora capsici*: Risk Assessment and Detection of Point Mutations in CesA3 That Confer Resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Monitoring of sensitivity dynamics of *< i>Phytophthora infestans</i>* to dimethomorph and mandipropamid and screening of the fungicides against potato late blight in fields [nyxxb.cn]
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